

IUPAC name for Ethyl 5-oxo-L-prolinate

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Compound of Interest

Compound Name: Ethyl 5-oxo-L-prolinate

Cat. No.: B022160

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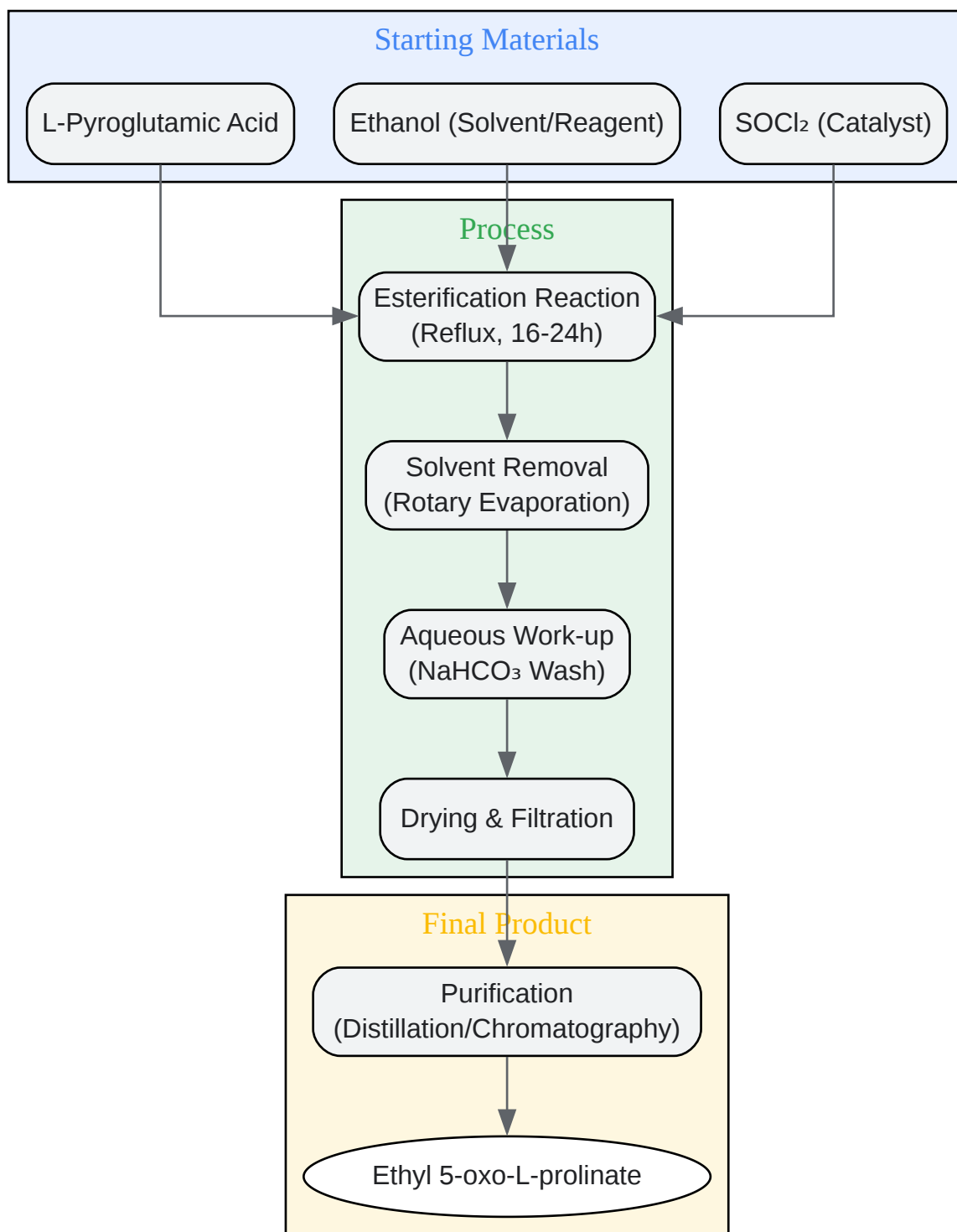
Chemical Identity and Nomenclature

Ethyl 5-oxo-L-prolinate is a derivative of the amino acid L-proline. The core structure is a pyrrolidine ring featuring a lactam (a cyclic amide) and an ethyl ester substituent.

- Common Name: **Ethyl 5-oxo-L-prolinate**, Ethyl L-pyroglutamate
- IUPAC Name: ethyl (2S)-5-oxopyrrolidine-2-carboxylate[1]
- Synonyms: (S)-2-Pyrrolidone-5-carboxylic acid ethyl ester, H-PYR-OET[1]
- CAS Number: 7149-65-7
- Molecular Formula: C₇H₁₁NO₃[2][3]
- Molecular Weight: 157.17 g/mol [3][4]

Structural Representation:

The molecule consists of a five-membered pyrrolidinone ring with a ketone (oxo group) at position 5. An ethoxycarbonyl group is attached to the chiral center at position 2 in the (S) configuration.



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Sources

- 1. ethyl (2S)-5-oxopyrrolidine-2-carboxylate 7149-65-7 - HaoQiRen $\text{C}_7\text{H}_{11}\text{NO}_3$ [hqrbio.com]
- 2. chembk.com [chembk.com]
- 3. Ethyl 5-oxo-DL-prolinate (66183-71-9) for sale [vulcanchem.com]
- 4. 5-Oxoproline ethyl ester | $\text{C}_7\text{H}_{11}\text{NO}_3$ | CID 98047 - PubChem [pubchem.ncbi.nlm.nih.gov]
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